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Toxicological Profile of Hexyl Salicylate for Risk Assessment: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest						
Compound Name:	Hexyl salicylate					
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Introduction

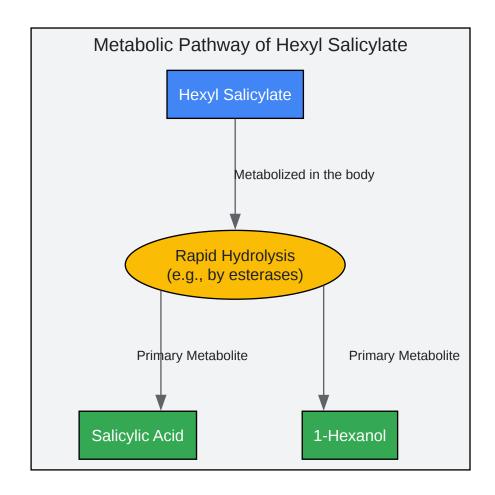
Hexyl salicylate (CAS No. 6259-76-3) is an aromatic ester widely utilized as a fragrance ingredient in a variety of consumer products, including cosmetics, detergents, and air care products, owing to its characteristic sweet, floral, and fruity odor.[1][2] Despite its widespread use, its toxicological profile necessitates a thorough risk assessment to ensure consumer safety. Regulatory bodies have classified **hexyl salicylate** as a Category 1 skin sensitizer and a suspected Category 2 reproductive toxicant.[1][2] This classification is primarily based on a combination of in vivo animal data and a "read-across" approach from its metabolites and structural analogues.[1][2]

This technical guide provides a comprehensive overview of the toxicological profile of **hexyl salicylate**. It is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and a summary of the risk assessment framework used to establish safe use concentrations.

Metabolism and Pharmacokinetics

A critical aspect of **hexyl salicylate**'s toxicological evaluation is its metabolic fate. It is understood to undergo rapid and complete hydrolysis in the body, breaking down into its primary metabolites: salicylic acid and 1-hexanol.[1][3] Consequently, the systemic toxicity of **hexyl salicylate** is largely attributed to the known toxicological properties of salicylic acid.[3][4] This metabolic pathway is fundamental to the read-across approach used in risk assessments where data on **hexyl salicylate** is lacking.[1][2][3]





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Caption: Metabolic hydrolysis of hexyl salicylate.

Toxicological Endpoints Acute Toxicity

Hexyl salicylate exhibits a low order of acute toxicity via oral and dermal routes of exposure. [3][4] No data are available for acute inhalation toxicity.[3][4]

Endpoint	Species	Route	Value (LD50)	Reference
Acute Toxicity	Rat	Oral	> 5000 mg/kg	[5][6][7]
Acute Toxicity	Rabbit	Dermal	> 5000 mg/kg	[6][8]



Experimental Protocol: Acute Oral Toxicity (Based on OECD Guideline 420)

- Objective: To determine the acute oral toxicity of a substance.
- Test Animals: Typically, rats are used. A study on **hexyl salicylate** involved 10 rats.[5][7]
- Procedure:
 - Animals are fasted prior to dosing.
 - A single high dose of the test substance (e.g., 5000 mg/kg) is administered to a small group of animals by gavage.
 - Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes.[3][5][7]
 - The observation period is typically 14 days.[3][5][7]
- Results Interpretation: The LD50 (Lethal Dose, 50%) is determined. For hexyl salicylate, one animal death was reported at the 5.0 g/kg dose, leading to the conclusion that the LD50 exceeds this value.[5][7]

Skin and Eye Irritation

Hexyl salicylate is classified as a skin irritant.[8][9][10] Animal studies indicate mild to moderate irritation at high concentrations (≥25%), though it is not considered a classifiable irritant under cosmetic use conditions.[3][4] In vivo eye irritation studies in rabbits showed slight, reversible effects.[3][4]



Endpoint	Test System	Concentration	Result	Reference
Skin Irritation	Rabbit (in vivo)	Undiluted	Mild to moderate irritation	[3]
Human (Patch Test)	30%	No irritation	[5][11]	
Human (Patch Test)	3%	No irritation	[5]	_
Eye Irritation	Rabbit (in vivo)	Undiluted	Slight, reversible irritation (fully resolved by 72h)	[3][4]

Experimental Protocol: In Vivo Skin Irritation (Based on OECD Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - A small area of the animal's dorsal skin is clipped free of fur.
 - A measured amount of the test substance (e.g., 0.5 mL of undiluted hexyl salicylate) is applied to a small patch of skin.
 - The treated area is covered with a gauze patch for a specified exposure period (e.g., 4 hours).
 - After the exposure period, the patch is removed, and the skin is cleaned.
 - The skin is evaluated for signs of erythema (redness) and edema (swelling) at specific time points (e.g., 1, 24, 48, and 72 hours) after patch removal.
 - Reactions are scored according to a standardized grading system.

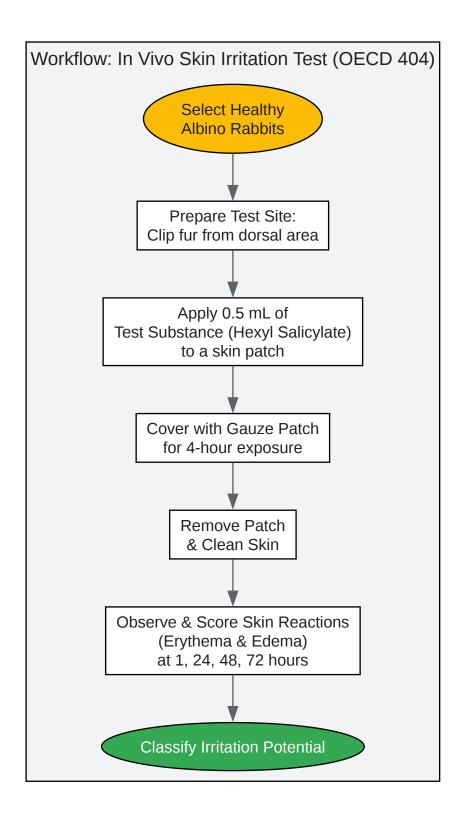




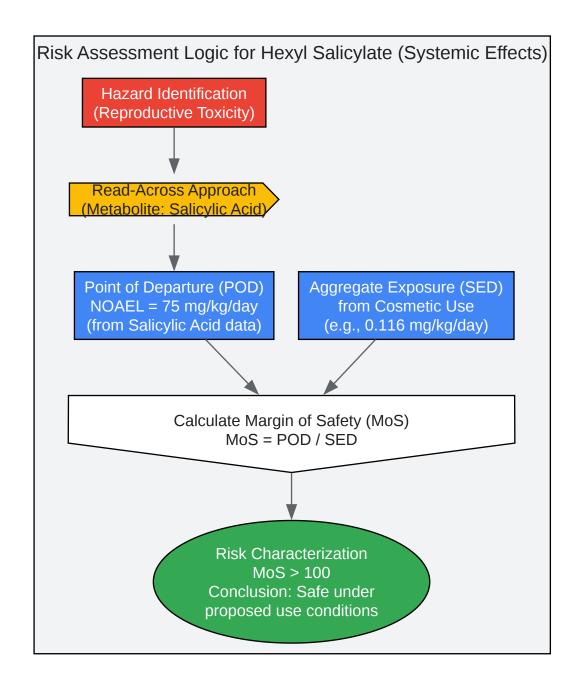


• Results Interpretation: The mean scores for erythema and edema are used to classify the substance's irritation potential.









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- To cite this document: BenchChem. [Toxicological Profile of Hexyl Salicylate for Risk Assessment: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212152#toxicological-profile-of-hexyl-salicylate-for-risk-assessment]

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